

Safeguarding Your Laboratory: Proper Disposal of 1,2-Dichloroethane-d4

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Compound of Interest

Compound Name: 1,2-Dichloroethane-d4

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For researchers, scientists, and drug development professionals, the proper handling and disposal of deuterated solvents like **1,2-Dichloroethane-d4** is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **1,2-Dichloroethane-d4**, ensuring the protection of personnel and the environment.

1,2-Dichloroethane-d4 is a hazardous substance and must be managed as hazardous waste in accordance with all local, state, and federal regulations.[1][2] It is a highly flammable liquid and vapor, toxic if inhaled, harmful if swallowed, and a suspected carcinogen.[3][4]

Immediate Safety Precautions

Before handling **1,2-Dichloroethane-d4** for disposal, ensure you are in a well-ventilated area and wearing appropriate Personal Protective Equipment (PPE).

Minimum PPE Requirements:

- Tightly fitting safety goggles or a face shield
- Chemical-resistant lab coat
- Full-length pants and closed-toe shoes
- Nitrile gloves[5]



Eliminate all potential ignition sources in the vicinity, as vapors can be explosive.[1][4][6]

Step-by-Step Disposal Protocol

- 1. Waste Collection and Segregation:
- Collect all 1,2-Dichloroethane-d4 waste, including contaminated materials like gloves and absorbent pads, in a designated and properly labeled hazardous waste container.[5][7]
- Crucially, do not mix 1,2-Dichloroethane-d4 with other solvent waste streams unless
 explicitly permitted by your institution's hazardous waste management guidelines.[8]
 Halogenated solvents like 1,2-Dichloroethane-d4 require specific disposal methods, and
 mixing can increase disposal costs and create dangerous chemical reactions.[9][10]
- 2. Container Management:
- Use only appropriate, leak-proof containers for waste storage.[7][11][12]
- Keep waste containers tightly closed when not in use to prevent the escape of flammable and toxic vapors.[5][6][9]
- Ensure containers are stored in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation.[11][12]
- Do not fill containers beyond 90% of their capacity to allow for vapor expansion.
- 3. Labeling Hazardous Waste:
- As soon as waste is added, affix a completed hazardous waste label to the container. [5][7]
- The label must clearly identify the contents as "Hazardous Waste" and include the full chemical name: "1,2-Dichloroethane-d4".
- Indicate the specific hazards associated with the chemical (e.g., Flammable, Toxic, Carcinogen).
- 4. Arranging for Disposal:



- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and disposal.[2][6]
- The primary recommended method of disposal is incineration in a permitted hazardous waste incinerator equipped with an afterburner and scrubber.
- Land disposal of 1,2-Dichloroethane is restricted.
- 5. Spill and Decontamination Procedures:
- In the event of a spill, immediately evacuate non-essential personnel and eliminate all ignition sources.[1][5]
- Wearing appropriate PPE, contain and absorb the spill using an inert absorbent material such as sand, diatomite, or universal binders.[3][13]
- Collect the contaminated absorbent material into a sealed, labeled hazardous waste container for disposal.[3][5]
- Do not allow wash water from cleaning or process equipment to enter drains.[1]

Quantitative Data and Regulatory Information

The following table summarizes key quantitative and regulatory data pertinent to the disposal of 1,2-Dichloroethane.

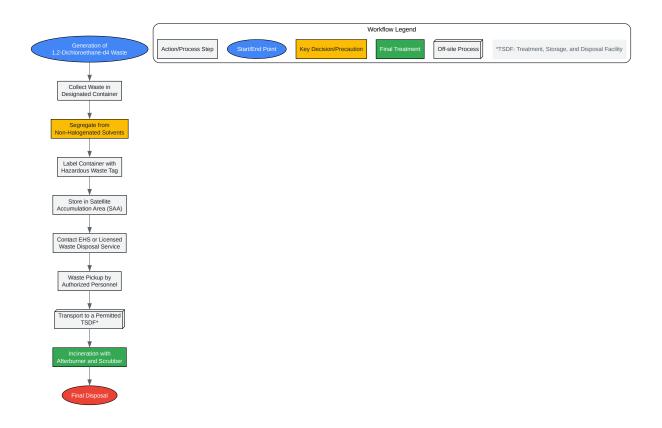


Parameter	Value / Information	Citation
EPA Hazardous Waste Numbers	D001 (Ignitability), U077 (as a discarded commercial chemical product), D028 (Toxicity Characteristic)	[1][11][12]
UN Number	UN1184	[6]
RCRA Regulation	Disposal is regulated under the Resource Conservation and Recovery Act.	[2]
Incineration Efficiency	Hazardous waste incinerators must achieve 99.99% destruction and removal efficiency.	[14]
Toxicity Characteristic Leaching Procedure (TCLP) Limit	0.5 mg/L	[11][12]
Satellite Accumulation Area (SAA) Limits	A maximum of 55 gallons of hazardous waste or 1 quart of acutely toxic waste may be accumulated.	[11][12]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **1,2-Dichloroethane-d4** waste.





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Caption: Logical workflow for the safe disposal of **1,2-Dichloroethane-d4**.



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. agilent.com [agilent.com]
- 4. fishersci.com [fishersci.com]
- 5. wcu.edu [wcu.edu]
- 6. isotope.com [isotope.com]
- 7. web.mit.edu [web.mit.edu]
- 8. RE: Disposal of Deuterium solvents-reg from Robert Harker on 2003-09-02 (Email Archives for September and October, 2003) [ammrl.org]
- 9. ethz.ch [ethz.ch]
- 10. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 11. odu.edu [odu.edu]
- 12. ehrs.upenn.edu [ehrs.upenn.edu]
- 13. carlroth.com [carlroth.com]
- 14. Dichloroethane 1,2- (HSG 55, 1991) [inchem.org]
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